

Application Notes and Protocols for BGG463

Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: BGG463

Cat. No.: B15591037

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Introduction

BGG463 is a potent and orally active type II inhibitor of Cyclin-Dependent Kinase 2 (CDK2).[1][2] CDKs are a family of protein kinases that play a crucial role in regulating the cell cycle, and their dysregulation is often implicated in the development of cancer.[3] Specifically, CDK2 is active during the G1 and S phases of the cell cycle, making it a key regulator of the G1-S phase transition.[4][5] As a type II inhibitor, **BGG463** targets the inactive conformation of CDK2, offering a distinct mechanism of action. These application notes provide detailed protocols for the preparation of **BGG463** stock solutions in Dimethyl Sulfoxide (DMSO), along with essential information for its use in research settings.

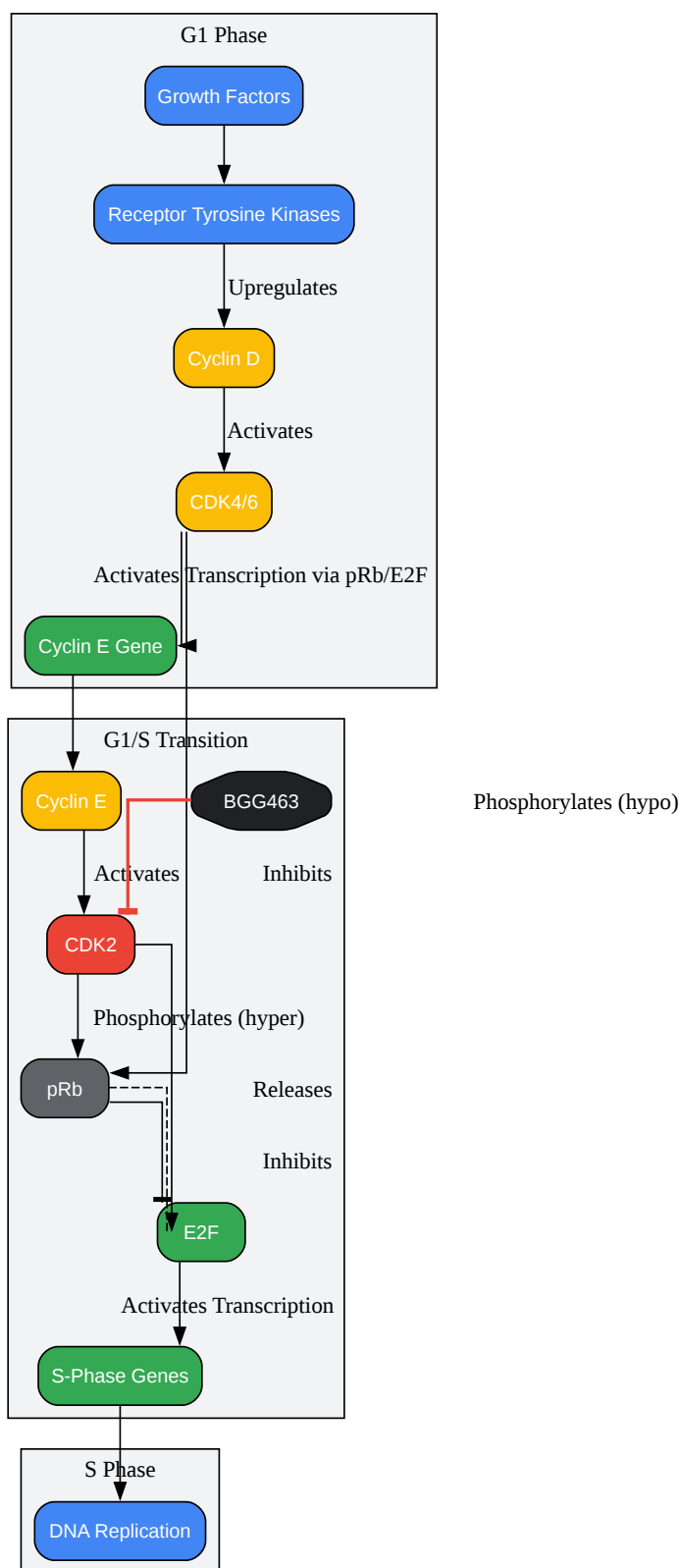
Quantitative Data Summary

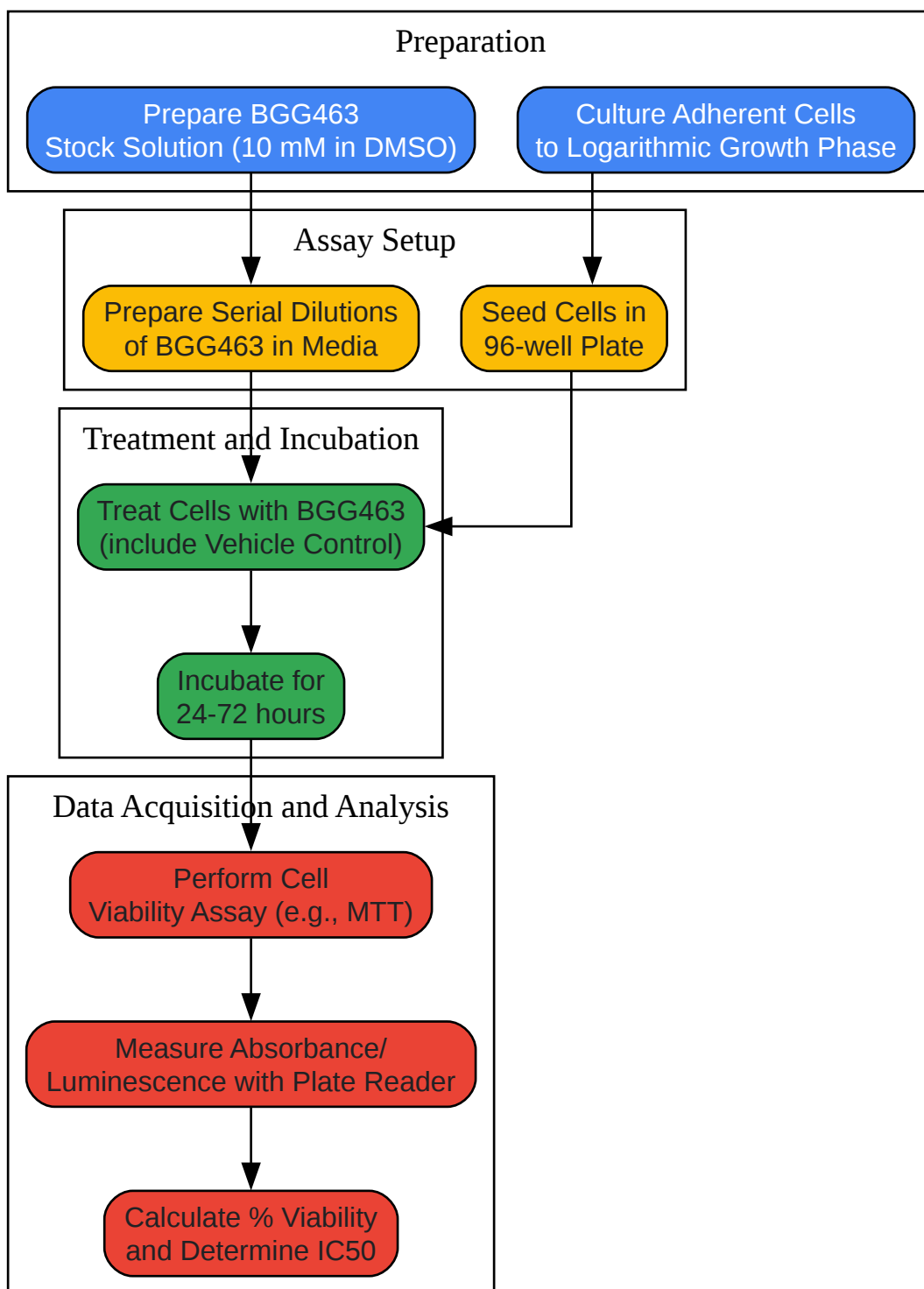
For ease of reference, the key quantitative data for **BGG463** is summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₃₀ H ₂₉ F ₃ N ₆ O ₃	[4][5]
Molecular Weight	578.58 g/mol	[4][5]
Appearance	Light yellow to yellow solid	[4]
Solubility in DMSO	≥ 125 mg/mL (≥ 216.05 mM)	[4]
Recommended Storage	-20°C	[3][4]

Signaling Pathway of BGG463 Target: CDK2

BGG463 exerts its biological effects by inhibiting CDK2. The diagram below illustrates the canonical CDK2 signaling pathway, which is pivotal for the progression of the cell cycle from the G1 to the S phase. In essence, the activation of the Cyclin E/CDK2 and Cyclin A/CDK2 complexes leads to the phosphorylation of the Retinoblastoma protein (Rb). This phosphorylation event releases the transcription factor E2F, allowing it to activate the transcription of genes required for DNA synthesis and S-phase entry. By inhibiting CDK2, **BGG463** prevents Rb phosphorylation, leading to cell cycle arrest at the G1/S checkpoint.





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